

Guanfu Base A: Application Notes and Protocols for Patch-Clamp Experiments

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Compound of Interest

Compound Name: *Guanfu base H*

Cat. No.: *B15145583*

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Introduction

Guanfu Base A (GFA) is a diterpenoid alkaloid isolated from *Aconitum coreanum*. It has garnered significant interest as a potential antiarrhythmic agent.^[1] Its primary mechanism of action involves the modulation of cardiac ion channels, particularly the selective inhibition of the late sodium current ($I_{Na,L}$) over the transient sodium current ($I_{Na,T}$).^{[1][2]} This selective inhibition is a key factor in its antiarrhythmic effects. Additionally, GFA interacts with other cardiac ion channels, including the human Ether-à-go-go-Related Gene (hERG) potassium channel, albeit with lower potency.^{[2][3]}

These application notes provide detailed protocols for investigating the effects of Guanfu Base A on cardiac ion channels using the whole-cell patch-clamp technique. The information is intended to guide researchers in accurately characterizing the electrophysiological profile of this compound.

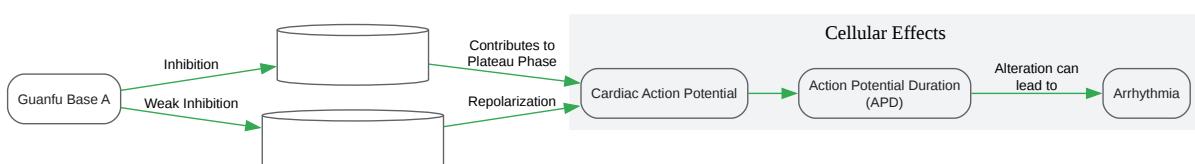
Data Presentation

The inhibitory effects of Guanfu Base A on various cardiac ion channels have been quantified using the whole-cell patch-clamp technique. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below for easy comparison.

Compound	Ion Channel	IC50	Test System	Reference
Guanfu Base A	Late Sodium Current (INa,L)	1.57 μ M	Guinea Pig Ventricular Myocytes	
Guanfu Base A	Transient Sodium Current (INa,T)	21.17 μ M	Guinea Pig Ventricular Myocytes	
Guanfu Base A	hERG (Kv11.1)	273 μ M	Not Specified	
Guanfu Base A	Kv1.5	>200 μ M (20.6% inhibition at 200 μ M)	Not Specified	

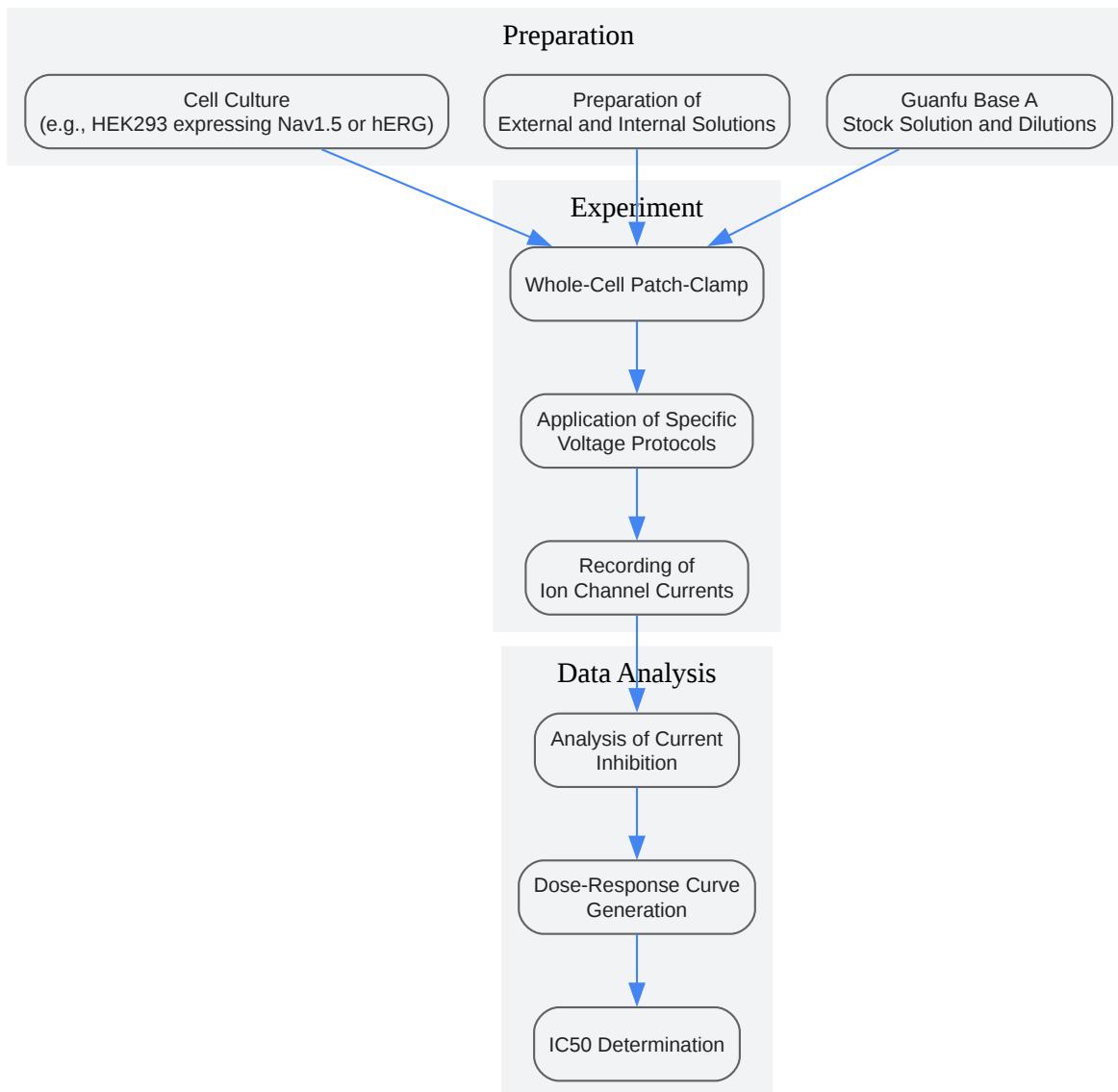
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed signaling pathway of Guanfu Base A in cardiac myocytes and a typical experimental workflow for its characterization.



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Caption: Proposed signaling pathway for Guanfu Base A in cardiac myocytes.



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